

Technical Support Center: Purification of Crude 2-Cyano-5-iodopyridine

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Compound of Interest

Compound Name: 2-Cyano-5-iodopyridine

Cat. No.: B1415159

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Welcome to the Technical Support Center for the purification of **2-Cyano-5-iodopyridine**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting and frequently asked questions (FAQs) to overcome common challenges encountered during the purification of this critical building block.

I. Understanding the Compound: Key Physicochemical Properties

Before delving into purification strategies, it's essential to understand the characteristics of **2-Cyano-5-iodopyridine**.

Property	Value	Source
CAS Number	41960-47-8	[1]
Molecular Formula	C ₆ H ₃ IN ₂	[1]
Molecular Weight	230.01 g/mol	[1]
Appearance	Solid	[2]
Boiling Point	314.3 °C at 760 mmHg	[3]
Storage	4°C, protect from light, stored under nitrogen	[1]

II. Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues encountered during the purification of crude **2-Cyano-5-iodopyridine**.

Q1: My crude product is a dark-colored solid. What are the likely impurities, and how can I remove them?

A1: Dark coloration in crude **2-Cyano-5-iodopyridine** often indicates the presence of polymeric or highly conjugated byproducts, which can arise from side reactions during synthesis, particularly if a Sandmeyer reaction was employed from 2-amino-5-iodopyridine. Common byproducts of Sandmeyer reactions include biaryl compounds and phenolic impurities resulting from the reaction of the diazonium salt with water^{[4][5]}.

Troubleshooting Workflow for Dark-Colored Impurities:

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